

Synthesis of 4-(N-Propylaminocarbonylmethyl)phenylboronic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

	4-(N-
Compound Name:	Propylaminocarbonylmethyl)phenylboronic acid
Cat. No.:	B581084

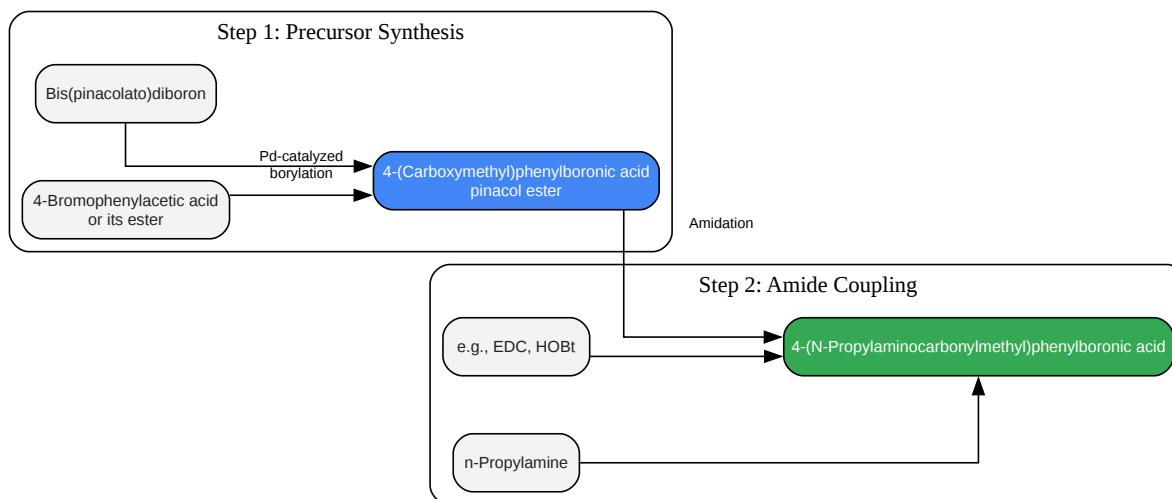
[Get Quote](#)

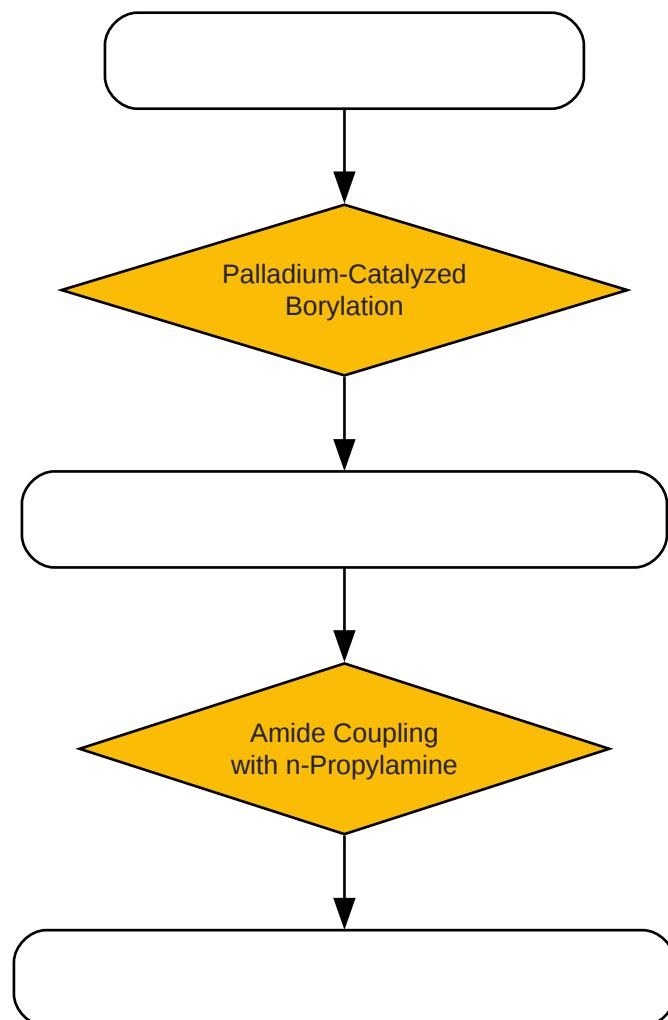
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pathway for **4-(N-Propylaminocarbonylmethyl)phenylboronic acid**. The synthesis is a multi-step process primarily involving the formation of a key intermediate, 4-(carboxymethyl)phenylboronic acid or its pinacol ester, followed by an amide coupling reaction. This document outlines the detailed experimental protocols, relevant quantitative data, and a visual representation of the synthetic workflow.

Synthetic Strategy Overview

The synthesis of the target compound, **4-(N-Propylaminocarbonylmethyl)phenylboronic acid**, is most effectively achieved through a two-step sequence. The first step involves the synthesis of the key precursor, 4-(carboxymethyl)phenylboronic acid or its protected form, 4-(carboxymethyl)phenylboronic acid pinacol ester. The second step is the formation of the amide bond between this precursor and n-propylamine.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Synthesis of 4-(N-Propylaminocarbonylmethyl)phenylboronic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581084#synthesis-of-4-n-propylaminocarbonylmethyl-phenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com